

Euphol as a potential therapeutic agent for glioblastoma.

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Compound of Interest

Compound Name: Eucorinol

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Euphol: A Potential Therapeutic Avenue for Glioblastoma

Application Notes and Protocols for Researchers

Introduction: Glioblastoma (GBM) remains one of the most aggressive and challenging-to-treat primary brain tumors. The current standard of care offers limited efficacy, highlighting the urgent need for novel therapeutic strategies. Euphol, a tetracyclic triterpene alcohol extracted from the sap of *Euphorbia tirucalli*, has emerged as a promising candidate, demonstrating significant cytotoxic, anti-proliferative, and anti-migratory effects against glioblastoma cells in preclinical studies. These application notes provide a comprehensive overview of the experimental data and detailed protocols for investigating Euphol as a potential therapeutic agent for glioblastoma.

Data Presentation

In Vitro Cytotoxicity of Euphol in Glioblastoma Cell Lines

Euphol has demonstrated potent cytotoxic effects across a range of glioblastoma cell lines. The half-maximal inhibitory concentration (IC₅₀) values vary between cell lines, indicating a heterogeneous response. Notably, Euphol exhibits a higher selective cytotoxicity index

compared to the standard chemotherapeutic agent temozolomide (TMZ), suggesting a potentially favorable safety profile.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Cell Line	IC50 (μM) of Euphol	Selective Cytotoxicity Index (Euphol)	IC50 (μM) of Temozolomide	Selective Cytotoxicity Index (Temozolomide)	Reference
GAMG	Not Specified	0.64 - 3.36	>1000	0.11 - 1.13	[1] [2] [3]
U373	Not Specified	0.64 - 3.36	>1000	0.11 - 1.13	[1] [2] [3]
Glioma Primary Cultures	Similar to commercial lines	Not Specified	Not Specified	Not Specified	[1] [3]
Adult & Paediatric Glioma Lines	5.98 - 31.05	0.64 - 3.36	97.00 - >1000	0.11 - 1.13	[2]

Effects of Euphol on Glioblastoma Cell Proliferation and Viability

Treatment with Euphol has been shown to significantly inhibit the proliferation and reduce the viability of glioblastoma cells in a concentration-dependent manner.

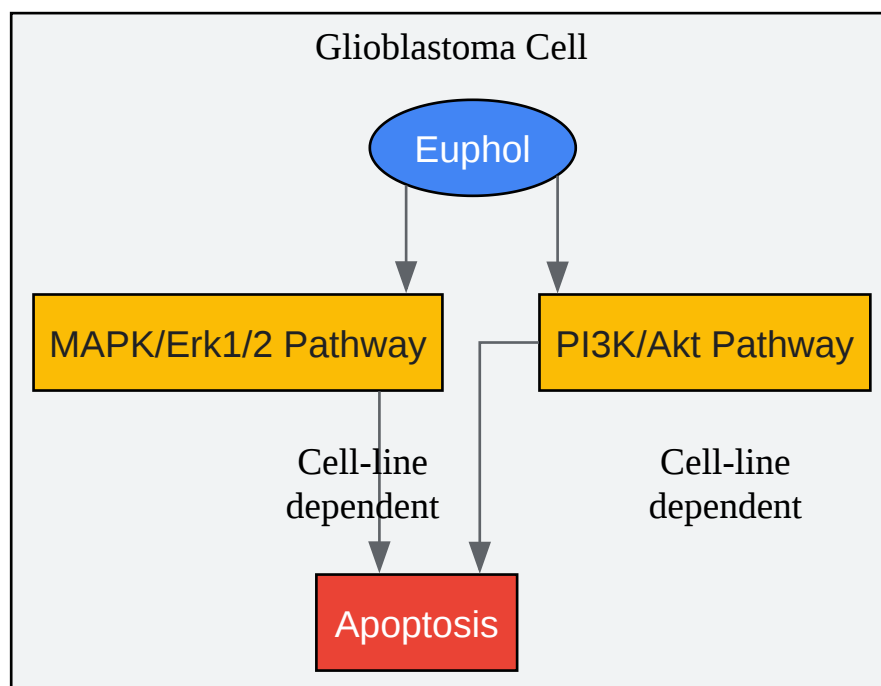
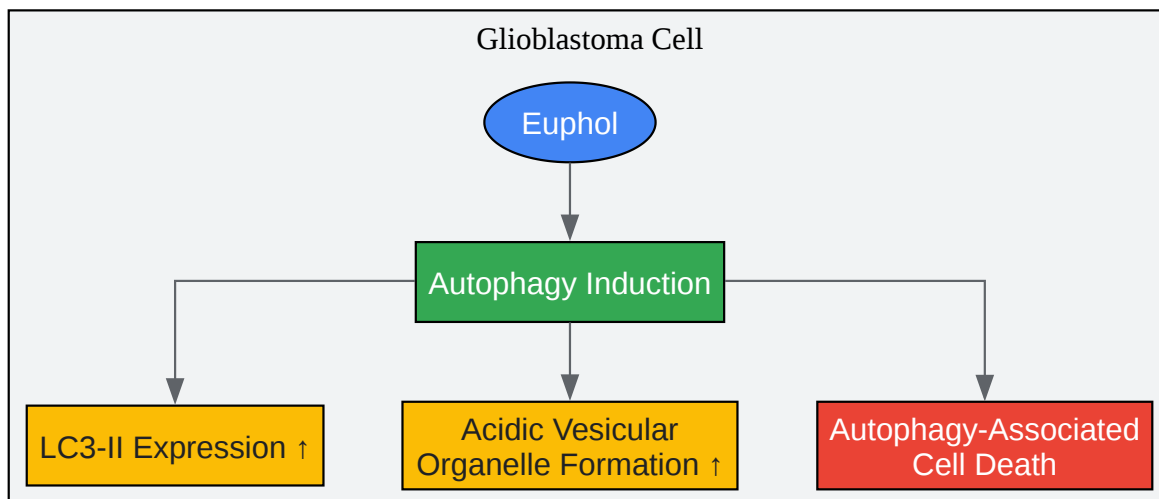
Cell Line	Euphol Concentration (μM)	Inhibition of Proliferation (%)	Reduction in Cell Viability (%)	Reference
GAMG	15	35.44	88.86	[1] [4]
U373	15	28.71	13.9	[1] [4]

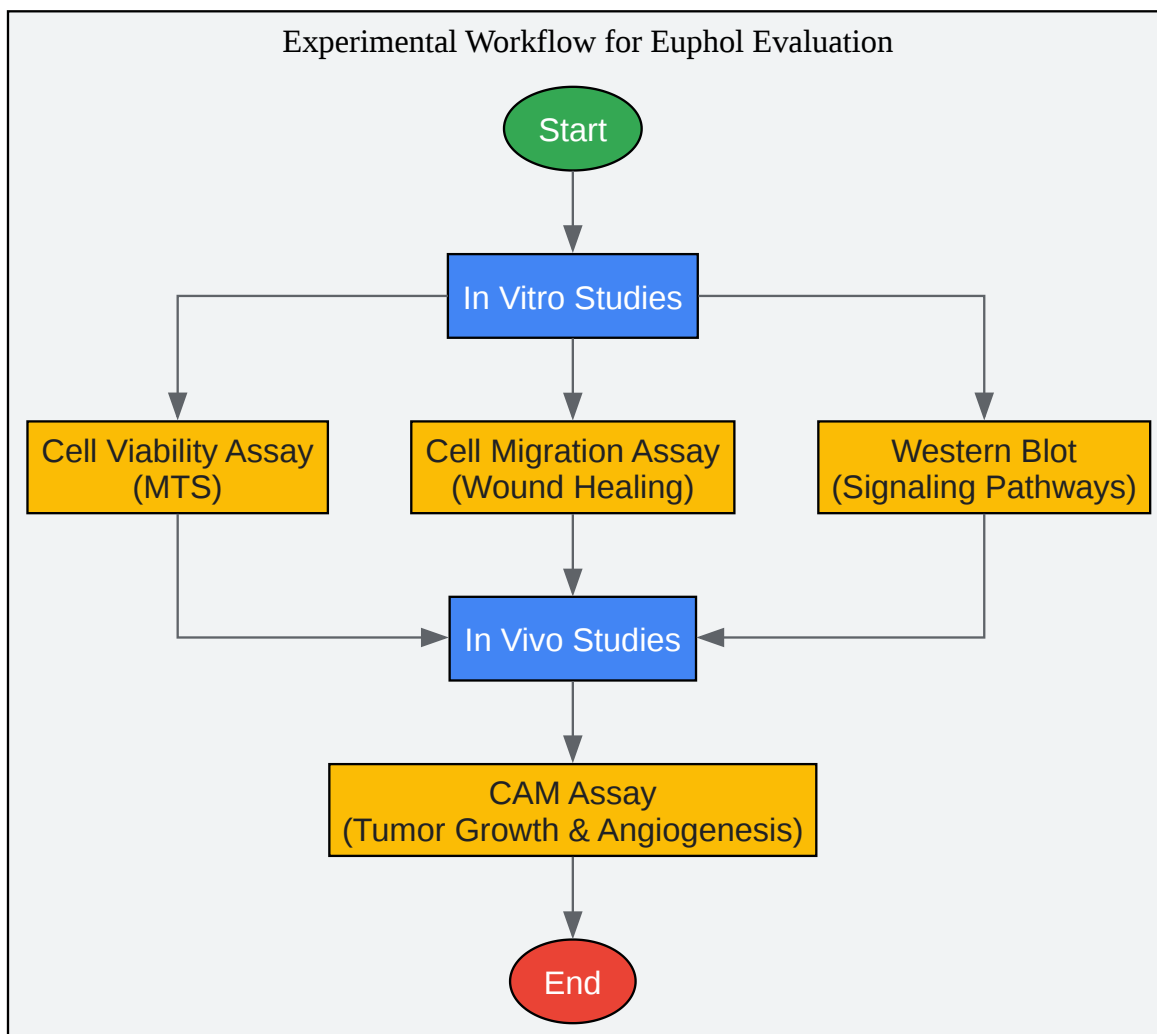
Signaling Pathways Modulated by Euphol in Glioblastoma

Euphol exerts its anti-cancer effects by modulating several key signaling pathways implicated in glioblastoma pathogenesis.

Autophagy Induction

Euphol has been shown to induce autophagy-associated cell death in glioblastoma cells.^{[1][2]}
^[3] This is characterized by an increased expression of the autophagy-associated protein LC3-II and the formation of acidic vesicular organelles.^{[1][2][3]}





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References

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